Application Note: Quantification of Fluometuron in Water by Isotope Dilution LC-MS/MS

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Compound of Interest

Compound Name: *Fluometuron-desmethyl-d3*

Cat. No.: *B12412471*

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Abstract

This application note presents a robust and sensitive method for the quantitative analysis of fluometuron in various water matrices, including surface water and groundwater. The method utilizes solid-phase extraction (SPE) for sample preconcentration and cleanup, followed by liquid chromatography-tandem mass spectrometry (LC-MS/MS) for detection and quantification. To ensure high accuracy and precision, the method employs the principle of isotope dilution, using **Fluometuron-desmethyl-d3** as an internal standard. This approach effectively compensates for matrix effects and variations in sample preparation and instrument response. The described protocol is intended for researchers, environmental scientists, and analytical chemists involved in water quality monitoring and pesticide residue analysis.

Introduction

Fluometuron is a selective phenylurea herbicide used to control annual broadleaf weeds and grasses in cotton and sugarcane production.[1] Due to its mobility and persistence in soil and water, there is a growing concern about its potential contamination of drinking water sources and the associated environmental impact.[1] Consequently, sensitive and reliable analytical methods are required for the routine monitoring of fluometuron residues in water at trace levels.

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Isotope dilution mass spectrometry (IDMS) is a powerful analytical technique that provides a high degree of accuracy and precision by using a stable isotopically labeled analog of the target analyte as an internal standard.[2] The labeled standard, which is chemically identical to the native analyte, is added to the sample at the beginning of the analytical process. Any losses during sample preparation or variations in instrument response will affect both the native analyte and the labeled standard equally, allowing for accurate correction and quantification.

This application note details a complete workflow for the quantification of fluometuron in water, from sample collection and preparation to instrumental analysis and data processing, using **Fluometuron-desmethyl-d3** as the internal standard.

Experimental

Materials and Reagents

- Standards:
  - Fluometuron (PESTANAL®, analytical standard)
  - **Fluometuron-desmethyl-d3** (Internal Standard)[2]
- Solvents:
  - Methanol (LC-MS grade)
  - Acetonitrile (LC-MS grade)
  - Water (LC-MS grade)
  - Formic acid (LC-MS grade)
- SPE Cartridges:
  - Oasis HLB (200 mg, 6 mL) or equivalent polymeric reversed-phase cartridges.[3][4]
- Sample Containers:
  - Amber glass bottles with PTFE-lined caps.

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Instrumentation

- Liquid Chromatograph: A high-performance liquid chromatography (HPLC) system capable of binary gradient elution.
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.

Standard Preparation

- Stock Solutions (1000 µg/mL): Prepare individual stock solutions of fluometuron and **Fluometuron-desmethyl-d3** in methanol.
- Working Standard Solutions: Prepare a series of calibration standards by serially diluting the fluometuron stock solution with a mixture of methanol and water. Each calibration standard should be fortified with the **Fluometuron-desmethyl-d3** internal standard at a constant concentration (e.g., 10 ng/mL).

Sample Preparation (Solid-Phase Extraction)

- Sample Collection and Preservation: Collect water samples in amber glass bottles and store them at 4°C. Analyze samples as soon as possible.
- Fortification: To a 500 mL water sample, add a known amount of the **Fluometuron-desmethyl-d3** internal standard solution.
- SPE Cartridge Conditioning: Condition the Oasis HLB SPE cartridge with 5 mL of methanol followed by 5 mL of LC-MS grade water.[5] Do not allow the cartridge to go dry.
- Sample Loading: Load the fortified water sample onto the conditioned SPE cartridge at a flow rate of approximately 5-10 mL/min.
- Washing: Wash the cartridge with 5 mL of LC-MS grade water to remove any interfering substances.
- Drying: Dry the cartridge under a gentle stream of nitrogen for 10-15 minutes.

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- Elution: Elute the retained analytes from the cartridge with 2 x 4 mL of methanol into a clean collection tube.
- Concentration and Reconstitution: Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C. Reconstitute the residue in 1 mL of the initial mobile phase composition (e.g., 90:10 water:methanol with 0.1% formic acid).

LC-MS/MS Analysis

Liquid Chromatography Conditions

Parameter	Condition
Column	C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 2.6 µm)
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Methanol with 0.1% Formic Acid
Gradient	10% B to 95% B over 8 minutes, hold for 2 minutes, return to initial conditions
Flow Rate	0.3 mL/min
Injection Volume	10 µL
Column Temperature	40°C

Mass Spectrometry Conditions

Parameter	Condition
Ionization Mode	Electrospray Ionization (ESI), Positive
Capillary Voltage	3.5 kV
Source Temperature	150°C
Desolvation Temp.	400°C
Gas Flow Rates	Optimized for the specific instrument
Acquisition Mode	Multiple Reaction Monitoring (MRM)

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MRM Transitions

The following MRM transitions should be monitored. The collision energies should be optimized for the specific instrument used.

Compound	Precursor Ion (m/z)	Product Ion 1 (m/z) (Quantifier)	Product Ion 2 (m/z) (Qualifier)
Fluometuron	233.1	72.1	165.1
Fluometuron-desmethyl-d3	222.1	74.1	165.1

Data Analysis and Quantification

Quantification is performed using the isotope dilution method. A calibration curve is constructed by plotting the ratio of the peak area of the fluometuron quantifier ion to the peak area of the **Fluometuron-desmethyl-d3** quantifier ion against the concentration of fluometuron in the calibration standards. The concentration of fluometuron in the water samples is then determined from this calibration curve.

Performance Characteristics

The following table summarizes typical performance characteristics of the method, compiled from literature values for similar analytical methods.[6][7]

Parameter	Typical Value
Limit of Detection (LOD)	1 - 10 ng/L
Limit of Quantification (LOQ)	5 - 30 ng/L
Linearity (r^2)	> 0.99
Recovery	85 - 115%
Precision (RSD)	< 15%

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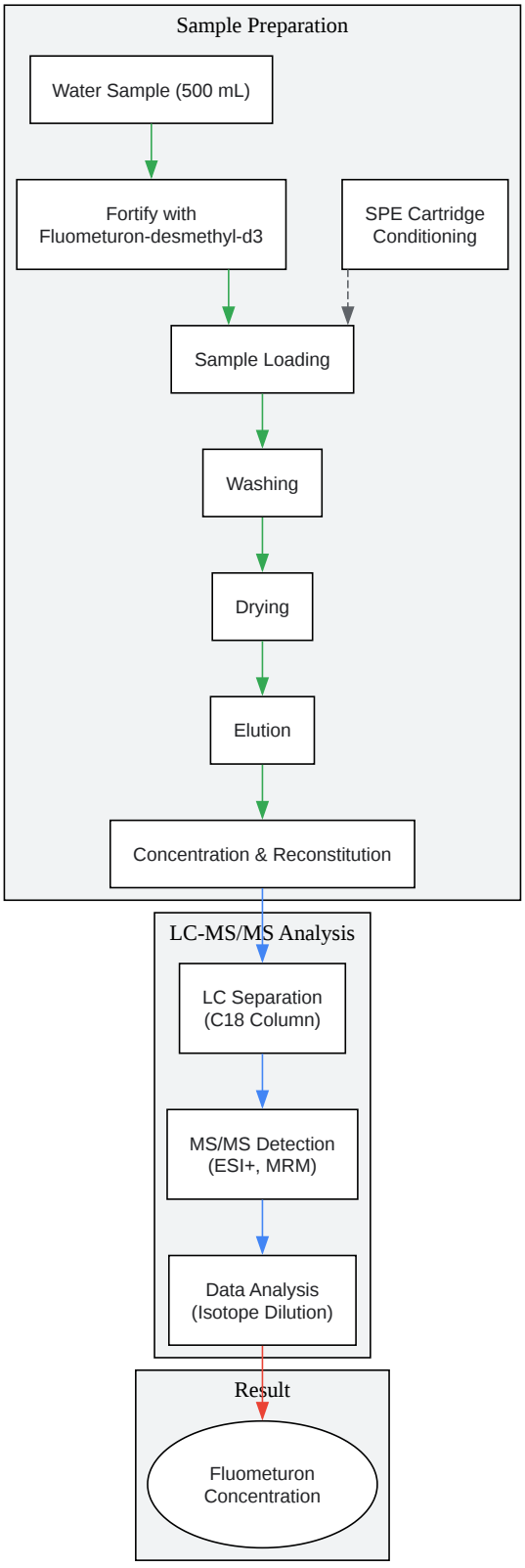
Experimental Workflow and Signaling Pathway Diagrams



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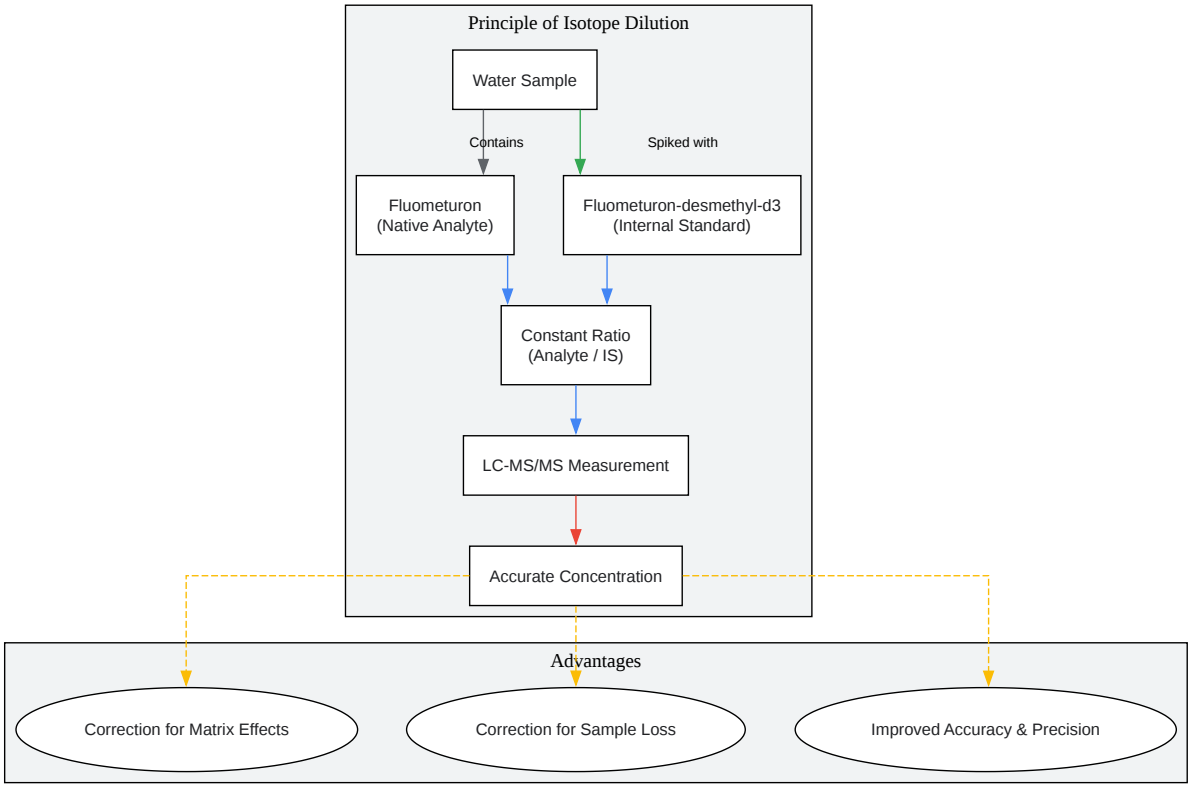
Caption: Experimental workflow for the quantification of fluometuron in water.



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Caption: Logical relationship of isotope dilution for accurate quantification.

Conclusion

The described method provides a reliable and sensitive approach for the quantification of fluometuron in water samples. The use of solid-phase extraction allows for effective sample cleanup and preconcentration, while LC-MS/MS provides the necessary selectivity and sensitivity for trace-level detection. The incorporation of an isotopically labeled internal standard, **Fluometuron-desmethyl-d3**, and the application of the isotope dilution technique ensure high accuracy and precision, making this method suitable for routine environmental monitoring and regulatory compliance testing.

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